

# GNE-140 Racemate: A Technical Guide to its Effects on Cellular Metabolism

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GNE-140 racemate

Cat. No.: B2503684

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

GNE-140 is a potent small-molecule inhibitor of lactate dehydrogenase (LDH), a critical enzyme in anaerobic glycolysis. This technical guide provides an in-depth analysis of the effects of the **GNE-140 racemate** on cellular metabolism. It summarizes key quantitative data, details experimental methodologies, and visualizes the intricate signaling pathways affected by this compound. This document is intended to serve as a comprehensive resource for researchers and professionals in the field of oncology and metabolic therapies.

## Introduction

The reliance of many cancer cells on aerobic glycolysis, a phenomenon known as the Warburg effect, presents a key metabolic vulnerability that can be exploited for therapeutic intervention. Lactate dehydrogenase A (LDHA), which catalyzes the conversion of pyruvate to lactate, is a pivotal enzyme in this process, and its inhibition is a promising strategy for anticancer drug development. GNE-140 has emerged as a potent inhibitor of both LDHA and LDHB.<sup>[1]</sup> This guide focuses on the racemic mixture of GNE-140, which is comprised of the (R)-GNE-140 and (S)-GNE-140 enantiomers, and its multifaceted impact on cellular metabolism.<sup>[1]</sup>

## Mechanism of Action

GENE-140 is a potent inhibitor of lactate dehydrogenase A (LDHA).[2] The (R)-enantiomer of GENE-140 is noted to be 18-fold more potent than the (S)-enantiomer. The primary mechanism of action of GENE-140 involves the inhibition of LDH, which leads to a reduction in the conversion of pyruvate to lactate. This enzymatic blockade has significant downstream consequences on cellular metabolism, including a decrease in lactate production and an increase in intracellular pyruvate levels.

## Quantitative Data on the Effects of GENE-140 Racemate

The following tables summarize the quantitative data on the inhibitory effects of GENE-140 and its impact on various cell lines.

Table 1: Inhibitory Potency of GENE-140

Target	IC50 (nM)	Compound Form
LDHA	3	(R)-GENE-140
LDHB	5	(R)-GENE-140

Note: Data for the racemate's direct enzymatic inhibition is less prevalent in the literature, with the (R)-enantiomer being the focus of many potency assays.

Table 2: Effects of GENE-140 on Cancer Cell Lines

Cell Line	Effect	Concentration	Reference
MIA PaCa-2 (Pancreatic)	Growth Arrest	10 $\mu$ M	[1]
MIA PaCa-2 (Pancreatic)	Metabolite Modulation	2 $\mu$ M (24h)	[3]
MDA-MB-231 (Breast)	Inhibition of Glucose Use and Lactic Acid Production	30-120 $\mu$ M	[1]
pII (Breast Cancer)	Reduced Extracellular Lactate	200-300 $\mu$ M	[1]
YS1.2 (Breast Cancer)	Inhibition of Cell Proliferation (Day 4)	100-300 $\mu$ M	[1]
MCF10A (Normal Breast)	Inhibition of Cell Proliferation	Not specified	[1]
B16F10 (Melanoma)	Inhibition of ECAR and Glycolysis Capacity	Not specified	[4]

## Impact on Cellular Metabolism

Inhibition of LDH by **GNE-140 racemate** instigates a significant reprogramming of cellular metabolism. The primary consequences include:

- **Inhibition of Glycolysis:** By blocking the conversion of pyruvate to lactate, GNE-140 effectively creates a bottleneck in the glycolytic pathway. This leads to a reduction in the overall glycolytic flux.
- **Modulation of the Pentose Phosphate Pathway (PPP):** Treatment with GNE-140 has been shown to affect metabolites associated with the pentose phosphate pathway.[3]
- **Induction of Oxidative Stress:** The metabolic shift induced by GNE-140 can lead to an increase in reactive oxygen species (ROS).

- Alterations in TCA Cycle and Nucleotide Biosynthesis: While direct quantitative data is limited, the increase in pyruvate, the substrate for the tricarboxylic acid (TCA) cycle, suggests a potential shift towards oxidative phosphorylation. The effects on the PPP, a key source of ribose for nucleotide synthesis, indicate a likely impact on nucleotide biosynthesis.

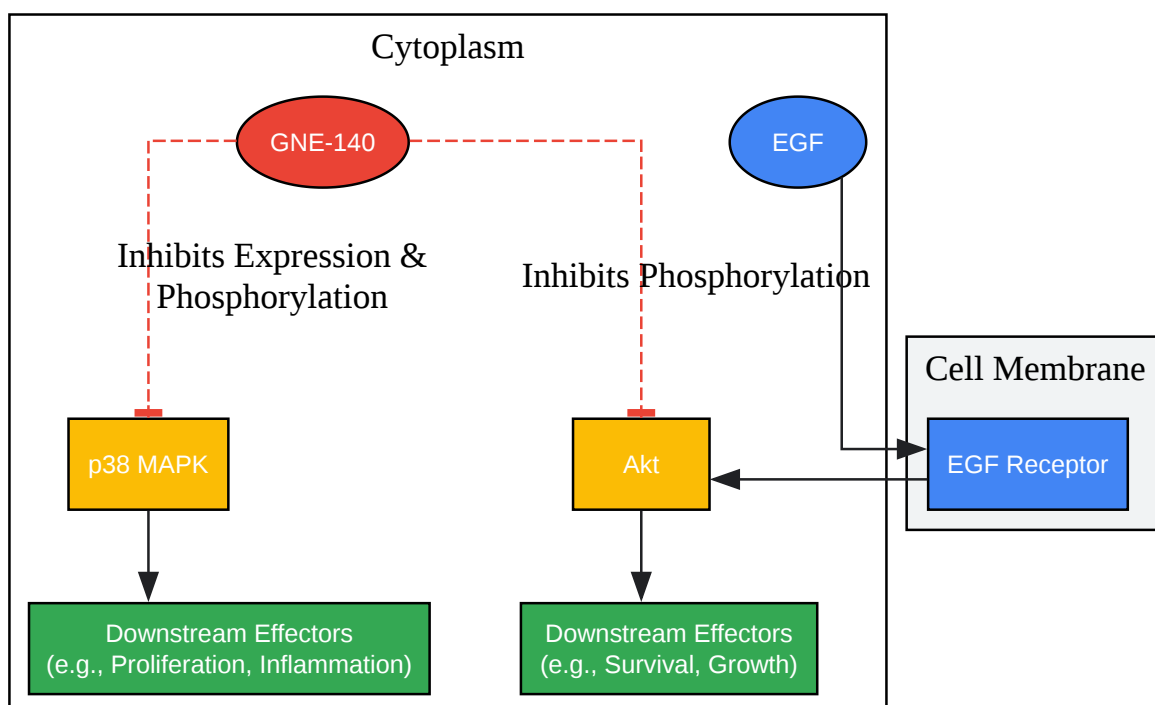
## Signaling Pathways Modulated by GNE-140

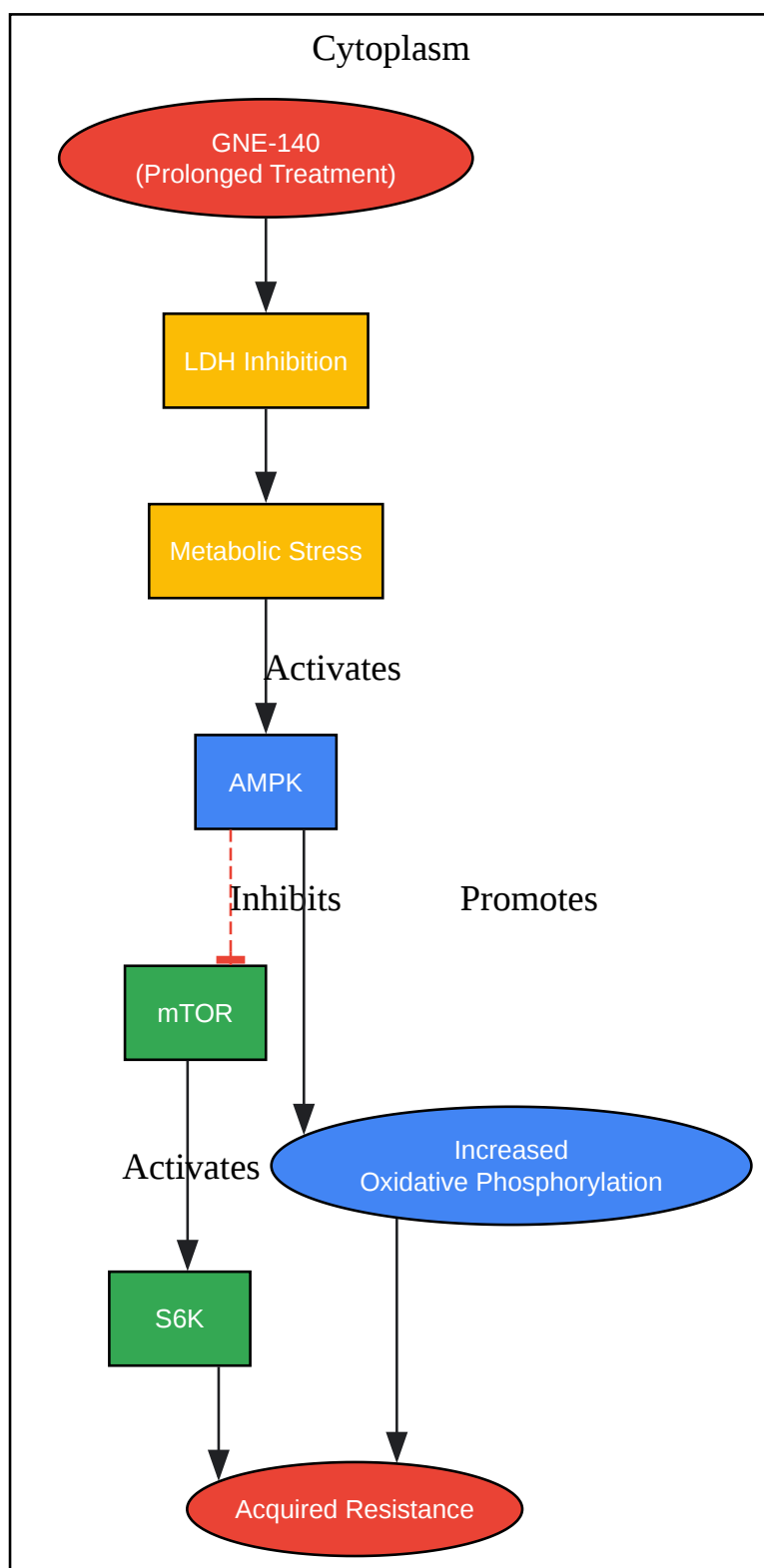
### Racemate

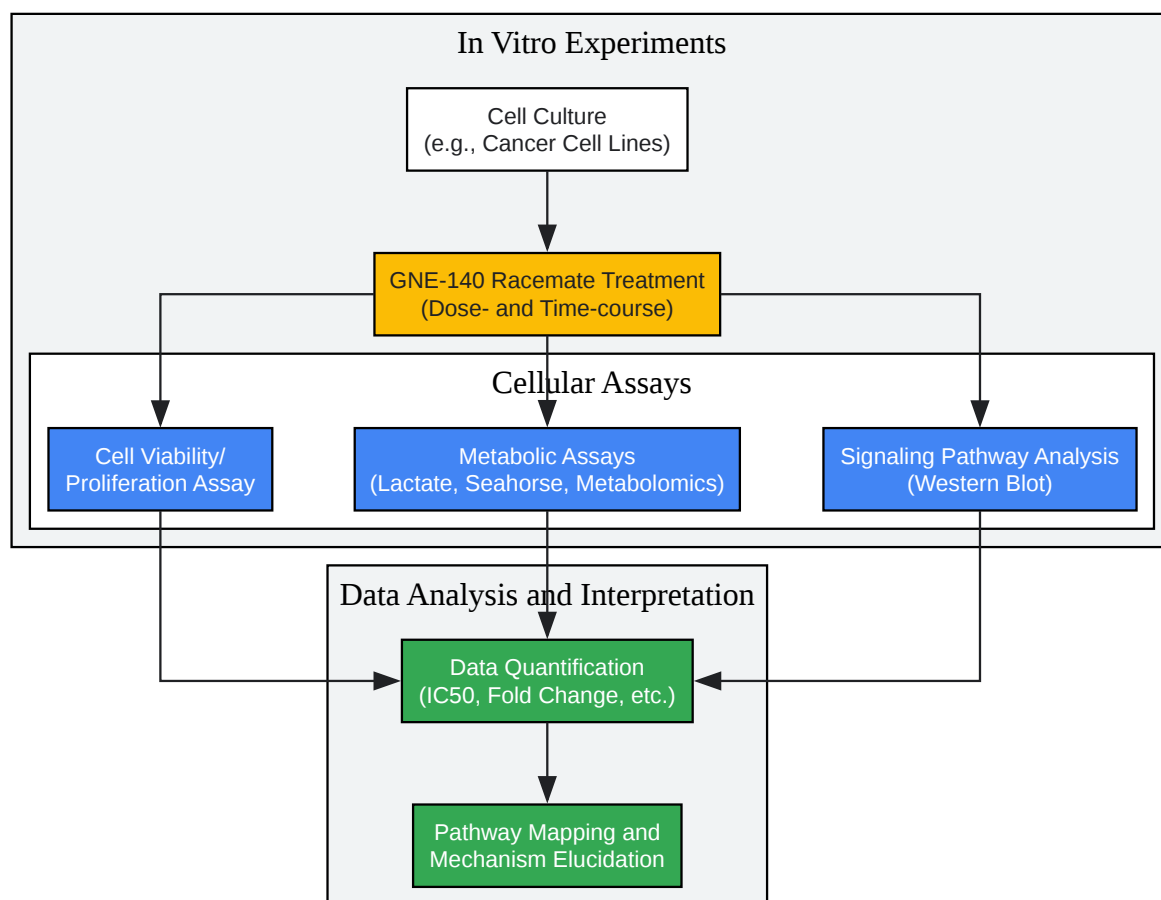
**GNE-140 racemate** has been demonstrated to modulate key signaling pathways involved in cell growth, survival, and metabolism.

### Inhibition of p38 MAPK and Akt Signaling

GNE-140 treatment has been shown to reduce the phosphorylation of p38 MAPK and inhibit its total expression.<sup>[1]</sup> It also impedes the EGF-induced phosphorylation of Akt, a critical node in cell survival signaling.<sup>[1]</sup>







[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. The effect of lactate dehydrogenase inhibitors on proliferation, motility and invasion of breast cancer cells in vitro highlights a new role for lactate - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]

- 3. 2024.sci-hub.se [2024.sci-hub.se]
- 4. Development of a novel lactate dehydrogenase A inhibitor with potent antitumor activity and immune activation - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [GNE-140 Racemate: A Technical Guide to its Effects on Cellular Metabolism]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2503684#gne-140-racemate-effect-on-cellular-metabolism]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)